

Personal protective equipment for handling 4-Hexylphenylboronic acid

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Compound of Interest

Compound Name: 4-Hexylphenylboronic acid

Cat. No.: B034669

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Essential Safety and Handling Guide for 4-Hexylphenylboronic Acid

This guide provides crucial safety and logistical information for laboratory professionals handling **4-Hexylphenylboronic acid**. Adherence to these procedures is vital for ensuring personal safety and proper disposal.

Chemical Identifier:

Compound Name	4-Hexylphenylboronic acid
Molecular Formula	C ₁₂ H ₁₉ BO ₂
CAS Number	105365-50-2
Molecular Weight	206.09 g/mol

Hazard Identification and Personal Protective Equipment (PPE)

4-Hexylphenylboronic acid is classified as a hazardous substance that can cause skin and eye irritation, and may lead to respiratory irritation.^[1] Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory.

Recommended Personal Protective Equipment (PPE):

Protection Type	Recommended PPE
Eye Protection	Safety glasses with side shields or chemical safety goggles are required to protect against splashes. [2]
Hand Protection	Chemical-resistant gloves, such as nitrile gloves, must be worn to prevent skin contact. [2] Inspect gloves for any signs of damage before use.
Skin and Body Protection	A laboratory coat is required to protect skin and clothing from potential spills. [2] For larger scale operations, consider additional protective clothing.
Respiratory Protection	Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust or vapors. [2] If a fume hood is not available, a NIOSH-approved respirator may be necessary for large scale or emergency use.

Operational Plan: Step-by-Step Handling Procedure

- Preparation: Before handling, ensure you are familiar with the chemical's hazards by reviewing the Safety Data Sheet (SDS).[\[2\]](#) Confirm that the work area, particularly the chemical fume hood, is clean and operational. Ensure that an eyewash station and safety shower are readily accessible.[\[3\]](#)[\[4\]](#)
- Personal Protective Equipment (PPE) Donning: Put on all required PPE as outlined in the table above before entering the designated handling area.
- Chemical Handling:
 - Conduct all weighing and transferring of **4-Hexylphenylboronic acid** within a certified chemical fume hood to control dust and vapors.[\[2\]](#)

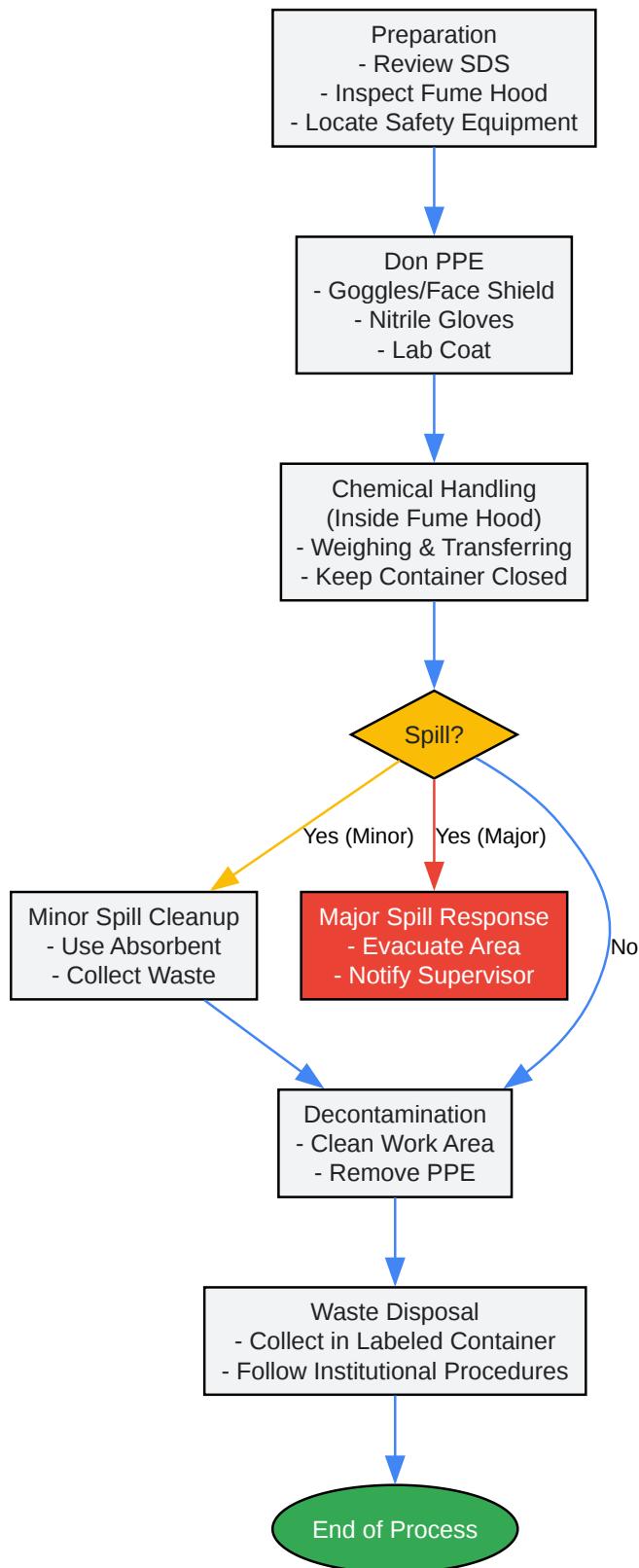
- Avoid direct contact with the chemical. Use spatulas and other appropriate tools for transfers.
- Keep the container tightly closed when not in use.[2]
- Spill Management:
 - Minor Spills: For small spills contained within the fume hood, use an appropriate absorbent material to clean the area. Place the waste in a sealed container for disposal.
 - Major Spills: In the event of a larger spill, evacuate the immediate area and alert your supervisor or safety officer.
- First Aid:
 - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[5][6]
 - Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. If irritation persists, seek medical attention.[5]
 - Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen and seek immediate medical attention.[5]
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[5]

Disposal Plan

All waste containing **4-Hexylphenylboronic acid** must be handled as chemical waste.

- Waste Collection: Collect all contaminated materials, including gloves, absorbent pads, and any excess chemical, in a clearly labeled, sealed, and appropriate waste container.
- Waste Disposal: Dispose of the chemical waste in accordance with all local, state, and federal regulations.[7] Do not dispose of down the drain or in regular trash. Contact your institution's environmental health and safety department for specific disposal procedures.

Workflow for Handling 4-Hexylphenylboronic Acid

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